

"Antiparasitic agent-6" physicochemical properties and solubility

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Compound of Interest

Compound Name: Antiparasitic agent-6

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An In-Depth Technical Guide on the Physicochemical Properties and Solubility of Niclosamide

Introduction

Niclosamide is a well-established anthelmintic agent, primarily used in the treatment of tapeworm infections in humans and animals.[1] Beyond its traditional application, recent research has unveiled its potential as a potent anticancer agent, attributed to its ability to modulate multiple critical signaling pathways.[2][3][4][5][6] This guide provides a comprehensive overview of the core physicochemical properties and solubility of Niclosamide, intended for researchers, scientists, and professionals in drug development. Understanding these fundamental characteristics is paramount for the formulation, delivery, and optimization of Niclosamide in both existing and novel therapeutic contexts.

Physicochemical Properties of Niclosamide

The following table summarizes the key physicochemical properties of Niclosamide.

Property	Value	Source
IUPAC Name	5-chloro-N-(2-chloro-4-nitrophenyl)-2-hydroxybenzamide	
CAS Number	50-65-7	[7]
Molecular Formula	C ₁₃ H ₈ Cl ₂ N ₂ O ₄	[7][8]
Molecular Weight	327.12 g/mol	[7][8][9][10]
Melting Point	225-230 °C	[7]
pKa (Strongest Acidic)	6.87 - 7.12	[1][11][12]
logP (Octanol/Water)	Increases from 4.48 at pH 7.0 to 5.63 at pH 5.7	[13]
Appearance	Pale yellow, odorless, tasteless crystalline powder	[7][14]

Solubility Profile of Niclosamide

Niclosamide is characterized by its low aqueous solubility, a critical factor influencing its bioavailability.[15] Its solubility is pH-dependent, increasing at higher pH values.[11] The solubility in various solvents is detailed below.

Solvent	Solubility	Temperature	Source
Water	13.32 mg/L	25 °C	[7]
3.27 x 10 ⁻⁷ (mole fraction)	323.15 K	[16]	
Ethanol	Soluble in hot ethanol	-	[7]
6 mg/mL	-	[9]	
1.66 x 10 ⁻⁴ (mole fraction)	323.15 K	[16]	
DMSO	14 mg/mL	-	[9]
1.52 x 10 ⁻⁴ (mole fraction)	323.15 K	[16]	
Methanol	7.78 x 10 ⁻⁵ (mole fraction)	323.15 K	[16]
1-Butanol	3.047 x 10 ⁻⁴ (mole fraction)	323.15 K	[16]
2-Propanol	2.42 x 10 ⁻⁴ (mole fraction)	323.15 K	[16]
PEG 400	1.103 x 10 ⁻³ (mole fraction)	323.15 K	[16]
Chloroform	Soluble	-	[7]
Diethyl Ether	Soluble	-	[7]

Niclosamide Ethanolamine Salt

To improve aqueous solubility, the ethanolamine salt of Niclosamide is often used.

Solvent	Solubility	Source
Ethanol	~0.25 mg/mL	[17] [18]
DMSO	~30 mg/mL	[17] [18]
Dimethylformamide (DMF)	~30 mg/mL	[17] [18]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	[17] [18]

Experimental Protocols

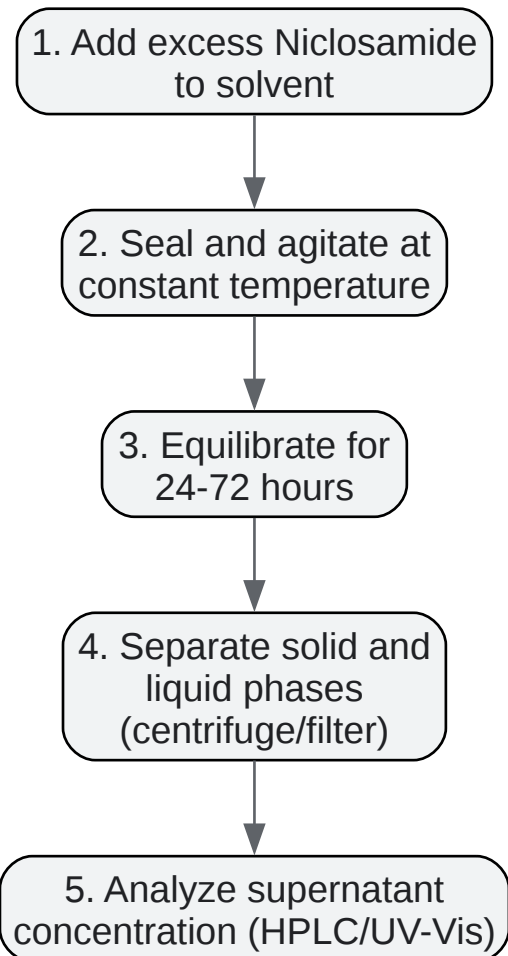
Detailed methodologies for determining key physicochemical parameters are crucial for reproducible research.

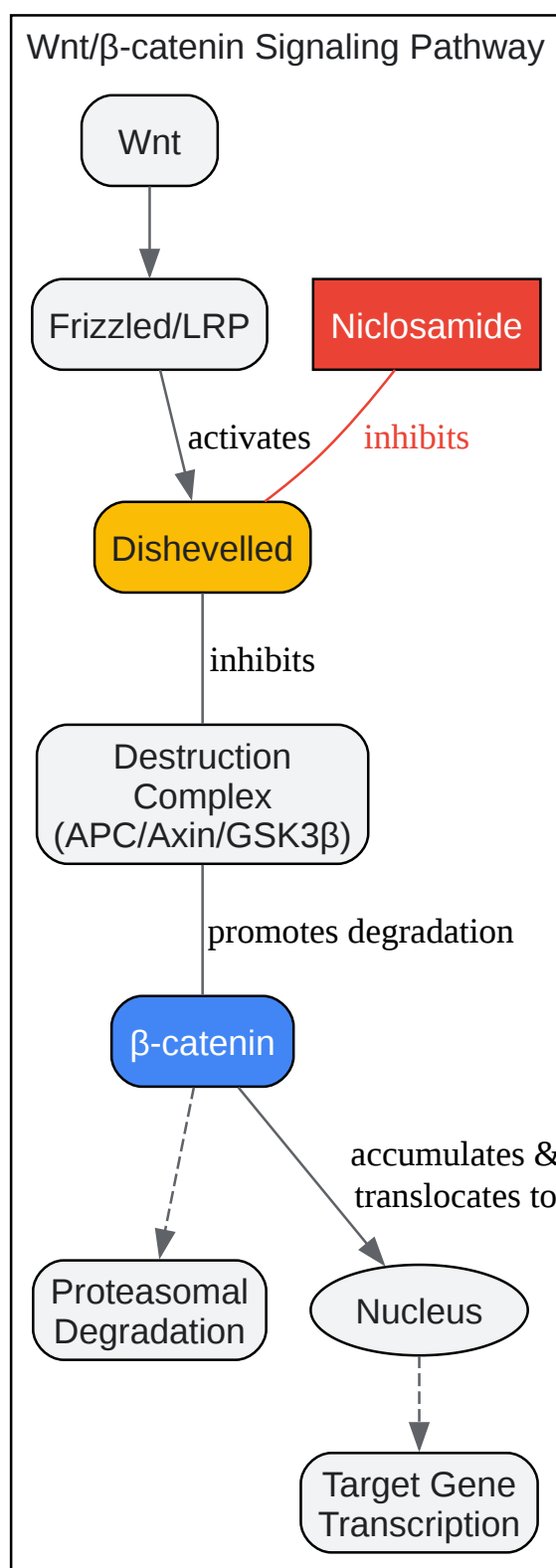
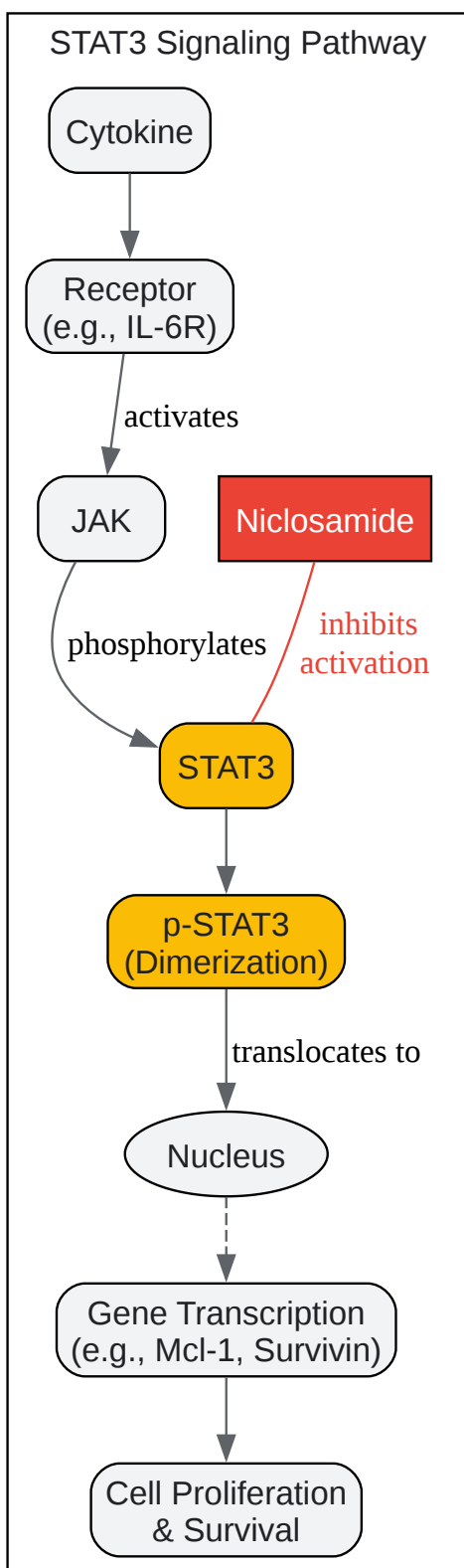
Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining equilibrium solubility.[\[19\]](#)[\[20\]](#)

- **Preparation:** An excess amount of the solid compound (Niclosamide) is added to a known volume of the solvent (e.g., phosphate buffer at a specific pH) in a flask.[\[21\]](#)[\[22\]](#)
- **Equilibration:** The flask is sealed and agitated in a temperature-controlled environment (e.g., an orbital shaker) for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.[\[21\]](#)[\[23\]](#) The concentration of the solution should be monitored at different time points until a plateau is reached.[\[23\]](#)
- **Phase Separation:** After equilibration, the suspension is allowed to stand, and the solid and liquid phases are separated. This is commonly achieved by centrifugation or filtration.[\[20\]](#)
- **Analysis:** The concentration of the dissolved compound in the clear supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.[\[23\]](#)[\[24\]](#)

Equilibrium Solubility Workflow (Shake-Flask)





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